

In-Depth Technical Guide: Safety and Handling of 3-Methyloxetane-3-carboxylic acid

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carboxylic acid

Cat. No.: B1282991

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Methyloxetane-3-carboxylic acid** (CAS No: 28562-68-7), a compound of interest in pharmaceutical and chemical research. The following sections detail the known hazards, exposure controls, and safe handling procedures to ensure the well-being of laboratory personnel and the integrity of research.

Physicochemical and Hazard Information

Proper handling of any chemical substance begins with a thorough understanding of its physical properties and inherent hazards. The following tables summarize the key data for **3-Methyloxetane-3-carboxylic acid**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	28562-68-7	[1][2]
Molecular Formula	C ₅ H ₈ O ₃	[1][2]
Molecular Weight	116.12 g/mol	[1][2]
Form	Solid	[1][2]
Melting Point	58-63 °C	[2]
Flash Point	Not applicable	[1][2]

Table 2: GHS Hazard Identification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning

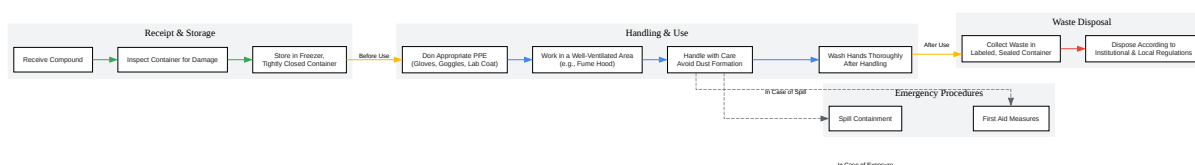
Source:[1][2]

Toxicity and Health Effects

While comprehensive toxicological data is limited, the primary identified hazard is acute oral toxicity.[1][2] Ingestion of **3-Methyloxetane-3-carboxylic acid** may be harmful.[1][2] The compound may also cause irritation upon contact with skin, eyes, or the respiratory tract, although specific GHS classifications for these effects are not consistently reported across all sources. General advice for carboxylic acid-containing drugs suggests that some can be associated with idiosyncratic drug toxicity, potentially through the formation of reactive acyl glucuronide or acyl Coenzyme A (CoA) conjugates.[3] However, specific studies on the metabolic pathways of **3-Methyloxetane-3-carboxylic acid** are not available in the provided search results.

Safe Handling and Storage Workflow

A systematic approach to handling and storage is crucial to minimize exposure and risk. The following workflow diagram outlines the key steps from receiving the compound to its final disposal.



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Caption: Safe handling workflow for **3-Methyloxetane-3-carboxylic acid**.

Exposure Controls and Personal Protection

To prevent adverse health effects, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Table 3: Exposure Controls and Personal Protective Equipment

Control	Recommendation
Engineering Controls	Work in a well-ventilated area. The use of a chemical fume hood is recommended to minimize inhalation exposure. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or glasses.
Skin Protection	Wear appropriate protective gloves and a lab coat to prevent skin contact. [4]
Respiratory Protection	If dust formation is likely or ventilation is inadequate, use a NIOSH/MSHA-approved respirator with appropriate cartridges. [4]
Hygiene Measures	Avoid eating, drinking, or smoking in laboratory areas. Wash hands thoroughly after handling the compound. [4]

First-Aid Measures

In the event of exposure, immediate action is critical. The following table outlines the recommended first-aid procedures.

Table 4: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[4]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[4] If skin irritation persists, consult a physician.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

In the case of a spill, follow these procedures to mitigate the hazard:

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid breathing dust.
- **Containment and Cleanup:** Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available in the provided search results.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** Avoid dust formation.[4]
- **Incompatible Materials:** Information on incompatible materials is not specified in the provided search results.

- Hazardous Decomposition Products: No information available.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[4] Consult with your institution's environmental health and safety office for specific guidance.

Disclaimer: This guide is intended for informational purposes only and is based on the provided search results. It is not a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the most current SDS for **3-Methyloxetane-3-carboxylic acid** from the supplier and follow all institutional safety protocols.

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References

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